Application Notes and Protocols for Augmentin Administration in Murine Infection Models

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Compound of Interest	
Compound Name:	Augpenin
Cat. No.:	B1239372

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the administration of Augmentin (amoxicillin/clavulanate) in murine infection models. The protocols outlined below are based on established scientific literature and are intended to assist in the design and execution of preclinical studies evaluating the efficacy of this common antibiotic combination.

Overview and Key Considerations

Augmentin is a combination of amoxicillin, a β-lactam antibiotic, and clavulanic acid, a β-lactamase inhibitor. This combination extends the antibiotic spectrum of amoxicillin to include bacteria that produce β-lactamase, an enzyme that can inactivate many penicillin-based antibiotics.[1][2] In murine models, Augmentin is frequently used to study the pharmacokinetics, pharmacodynamics, and efficacy against various bacterial pathogens.

Key considerations before starting an experiment:

- Mouse Strain: The choice of mouse strain can influence immune response and drug metabolism. C57BL/6 and BALB/c mice are commonly used.[3][4]

- Pathogen: The bacterial species and strain, along with its susceptibility profile (Minimum Inhibitory Concentration - MIC) to amoxicillin/clavulanate, are critical for determining the appropriate dosage regimen.

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- Infection Model: The site of infection (e.g., respiratory tract, thigh, peritoneum) will dictate the route of administration and endpoints for evaluation.[5][6]

- Pharmacokinetics: The half-life of amoxicillin in mice is significantly shorter than in humans. To better simulate human pharmacokinetics, studies have employed methods like renal impairment or more frequent dosing.[7]

- Animal Welfare: All procedures should be performed in accordance with institutional animal care and use committee (IACUC) guidelines.

Quantitative Data Summary

The following tables summarize key quantitative data for Augmentin administration in murine models based on published studies.

Table 1: Pharmacokinetic Parameters of Amoxicillin in Mice

Parameter	Value	Mouse Model Details	Route of Administration	Dosage (Amoxicillin)	Reference
Elimination Half-life	21 ± 3 min	Normal renal function	Subcutaneous	7, 20, 48 mg/kg	[7]
	65 ± 13 min	Uranyl nitrate-induced renal impairment	Subcutaneous	7, 20, 48 mg/kg	[7]
Peak Serum Concentration (Cmax)	~12.0 mg/L	Uranyl nitrate-induced renal impairment	Subcutaneous	7 mg/kg	[7]
Peak/Dose Ratio	0.7 ± 0.3	Normal renal function	Subcutaneous	7, 20, 48 mg/kg	[7]
	1.5 ± 0.4	Uranyl nitrate-induced renal impairment	Subcutaneous	7, 20, 48 mg/kg	[7]

Table 2: Efficacy of Augmentin in Murine Infection Models

Infection Model	Pathogen	Mouse Strain	Treatment Regimen (Amoxicillin /Clavulanate)	Key Findings	Reference
Thigh Infection	Streptococcus pneumoniae	Neutropenic mice	7 mg/kg amoxicillin / 1.75 mg/kg clavulanate, SC, q8h	Significant reduction in bacterial load; 0% mortality for strains with MIC ≤ 2 µg/mL.[7]	[7]
Respiratory Tract Infection	Streptococcus pneumoniae	Not specified	Range of doses, SC	T>MIC >35-40% of dosing interval resulted in maximal bacteriological cure.[8][9]	[8][9]
Intraperitoneal Infection	S. aureus (β-lactamase+), E. coli (β-lactamase+)	Not specified	Oral gavage (dose not specified)	Effective in protecting mice against infections, whereas amoxicillin alone was ineffective.[5]	[5]
Gnotobiotic Model	N/A (Microbiota depletion)	BALB/c	387.11 mg/kg (Amoksiklav), oral gavage, q12h for 5 days	Reduced microbial diversity to two detectable species.[4]	[4]

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Experimental Protocols

Preparation of Augmentin Solution

Materials:

- Augmentin (amoxicillin/clavulanate potassium) powder for oral suspension or intravenous formulation. The ratio of amoxicillin to clavulanate is typically 4:1 or 7:1.

- Sterile, pyrogen-free saline (0.9% NaCl) or phosphate-buffered saline (PBS).
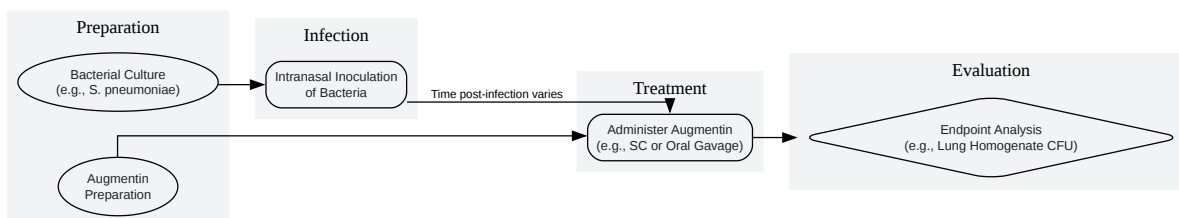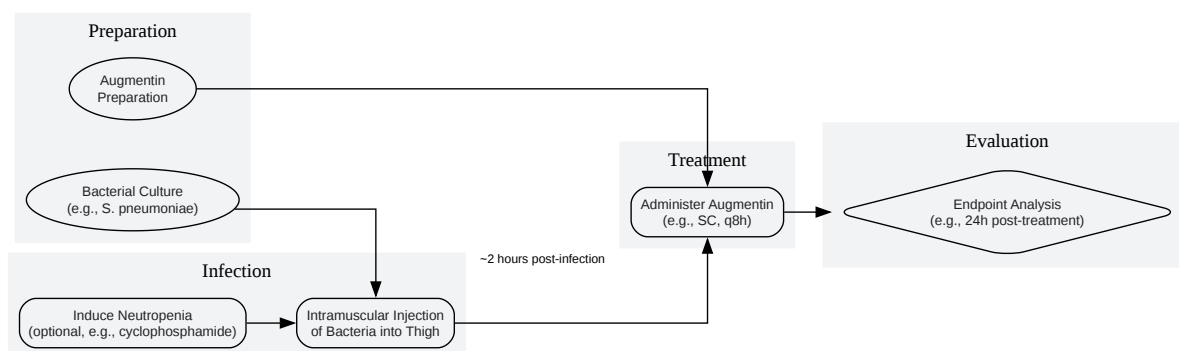
- Sterile syringes and needles.
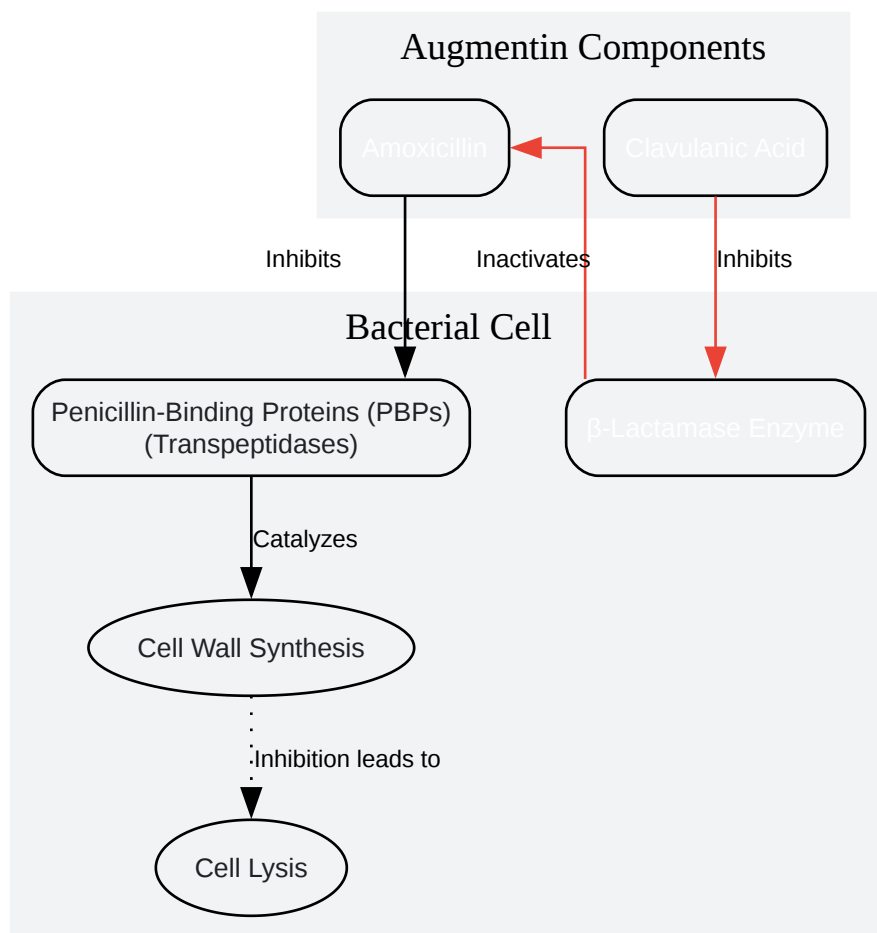
- Vortex mixer.

Protocol:

- Determine the desired concentration of the dosing solution based on the target dose (mg/kg) and the average weight of the mice.

- Reconstitute the Augmentin powder with the appropriate volume of sterile saline or PBS to achieve the target concentration.

- Vortex the solution thoroughly to ensure complete dissolution.

- Prepare the solution fresh daily for administration to ensure stability.

Murine Thigh Infection Model Protocol

This model is commonly used to assess the in vivo efficacy of antimicrobial agents against localized bacterial infections.

Experimental Workflow:

Preparation

Augmentin
Preparation

Bacterial Culture
(e.g., S. pneumoniae)

Infection

Induce Neutropenia
(optional, e.g., cyclophosphamide)

Intramuscular Injection
of Bacteria into Thigh

~2 hours post-infection

Treatment

Administer Augmentin
(e.g., SC, q8h)

Evaluation

Endpoint Analysis
(e.g., 24h post-treatment)

Preparation

Bacterial Culture
(e.g., S. pneumoniae)

Augmentin
Preparation

Infection

Intranasal Inoculation
of Bacteria

Time post-infection varies

Treatment

Administer Augmentin
(e.g., SC or Oral Gavage)

Evaluation

Endpoint Analysis
(e.g., Lung Homogenate CFU)

Augmentin Components

Amoxicillin

Clavulanic Acid

Inhibits

Inactivates

Inhibits

Bacterial Cell

Penicillin-Binding Proteins (PBPs)
(Transpeptidases)

β-Lactamase Enzyme

Catalyzes

Cell Wall Synthesis

Inhibition leads to

Cell Lysis

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References

- 1. escholarship.org [escholarship.org]
- 2. accessdata.fda.gov [accessdata.fda.gov]
- 3. The Role of Chronic Exposure to Amoxicillin/Clavulanic Acid on the Developmental Enamel Defects in Mice - PubMed [pubmed.ncbi.nlm.nih.gov]

- 4. Amoxicillin-clavulanic acid and ciprofloxacin-treated SPF mice as gnotobiotic model - PubMed [pubmed.ncbi.nlm.nih.gov]

- 5. journals.asm.org [journals.asm.org]

- 6. Distribution of amoxicillin and clavulanic acid in infected animals and efficacy against experimental infections - PMC [pmc.ncbi.nlm.nih.gov]

- 7. In Vivo Activities of Amoxicillin and Amoxicillin-Clavulanate against Streptococcus pneumoniae: Application to Breakpoint Determinations - PMC [pmc.ncbi.nlm.nih.gov]

- 8. journals.asm.org [journals.asm.org]

- 9. Two pharmacodynamic models for assessing the efficacy of amoxicillin-clavulanate against experimental respiratory tract infections caused by strains of Streptococcus pneumoniae - PubMed [pubmed.ncbi.nlm.nih.gov]

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